

Physical and chemical properties of p-Ethylbenzonitrile

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Compound of Interest

Compound Name: **4-Ethylbenzonitrile**

Cat. No.: **B1329635**

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An In-depth Technical Guide to p-Ethylbenzonitrile

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of p-Ethylbenzonitrile (**4-Ethylbenzonitrile**). The information is curated for professionals in research, scientific, and drug development fields, with a focus on delivering precise data and methodologies.

Chemical Identity and Physical Properties

p-Ethylbenzonitrile, also known as 4-ethylbenzenecarbonitrile, is an aromatic nitrile.^[1] It is characterized by a benzene ring substituted with an ethyl group and a nitrile group at the para position.^[1] This compound is typically a colorless to light yellow liquid at room temperature.^[1] ^[2] It has low solubility in water but is soluble in organic solvents like ethanol and acetone.^[1]

Table 1: Physical and Chemical Properties of p-Ethylbenzonitrile

Property	Value	Reference
CAS Number	25309-65-3	[2] [3]
Molecular Formula	C ₉ H ₉ N	[4] [5]
Molecular Weight	131.17 g/mol	[3] [5]
Appearance	Colorless to light yellow liquid	[2]
Boiling Point	237 °C (lit.)	[2]
Density	0.956 g/mL at 25 °C (lit.)	[2] [3]
Refractive Index	n _{20/D} 1.527 (lit.)	[2] [3]
Flash Point	97.8 °C (208.0 °F) - closed cup	[2] [3]
Solubility	Low solubility in water; soluble in organic solvents.	[1]
Storage	Sealed in a dry place at room temperature.	[2]

Spectral Data

Spectroscopic analysis is crucial for the identification and characterization of p-Ethylbenzonitrile. Key spectral data are summarized below.

Table 2: Spectral Data for p-Ethylbenzonitrile

Technique	Availability/Reference
¹³ C NMR Spectroscopy	Data available. [5]
Mass Spectrometry (GC-MS)	Data available. [5]
Infrared (IR) Spectroscopy	Vapor phase IR spectra available. [5]

Synthesis of p-Ethylbenzonitrile

A common method for the synthesis of **4-ethylbenzonitrile** involves the reaction of ethylbenzene with ammonium thiocyanate in the presence of hydrofluoric acid to form an intermediate, ethyl-thiobenzamide, which is then converted to **4-ethylbenzonitrile**.^[6]

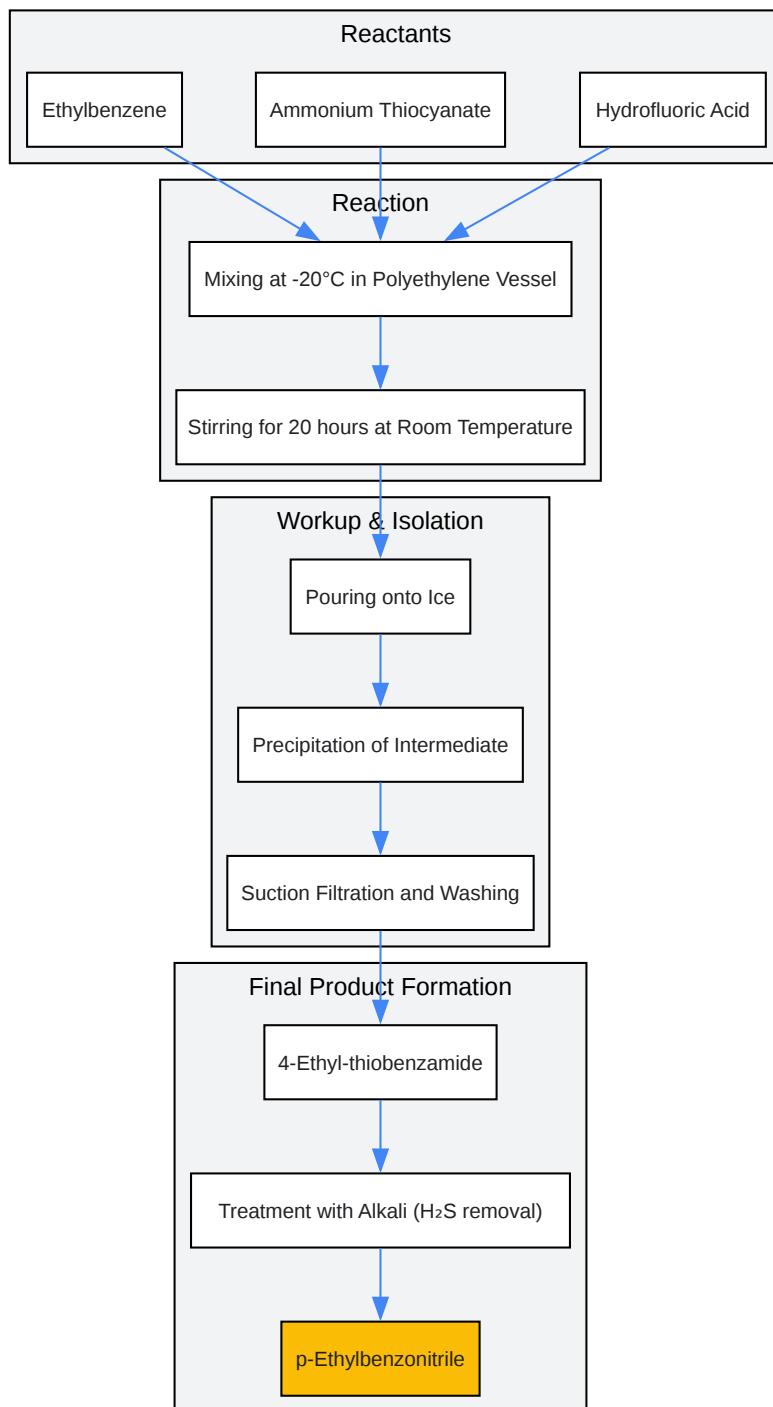
Materials:

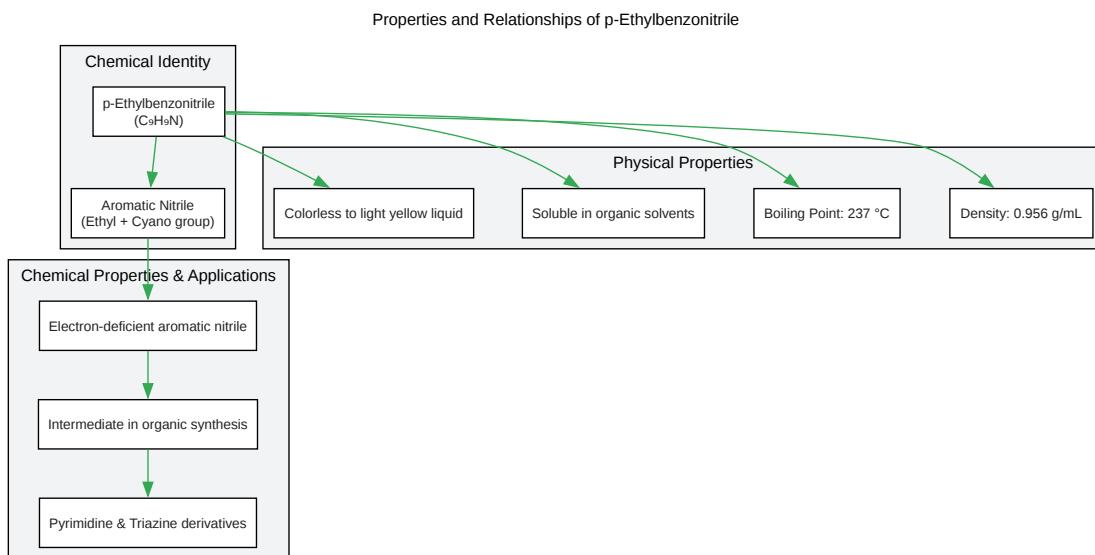
- Ethylbenzene
- Ammonium thiocyanate
- 98% Hydrofluoric acid
- Ice
- Polyethylene vessel (1 liter capacity)

Procedure:

- In a 1-liter polyethylene vessel cooled to -20 °C, add 0.5 L of 98% hydrofluoric acid with agitation.^[6]
- To the stirred acid, add 46 g (0.6 mol) of ammonium thiocyanate in portions.^[6]
- Subsequently, add 53 g (0.5 mol) of ethylbenzene in portions.^[6]
- Continue agitation for 20 hours at room temperature.^[6]
- Pour the reaction mixture onto ice, which will cause a precipitate to form and slowly crystallize.^[6]
- Filter the precipitate by suction and wash it with water.^[6]
- The intermediate, 4-ethyl-thiobenzamide, can be recovered and purified.^[6]
- The **4-ethylbenzonitrile** is then obtained from the thioamide intermediate by treatment with an alkali to split off hydrogen sulfide.^[6]

Synthesis Workflow of p-Ethylbenzonitrile





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